Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of 5-Iodoisophthalic Acid

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Compound of Interest	
Compound Name:	*5-Iodoisophthalic acid*
CAS No.:	*51839-16-8*
Cat. No.:	*B1585462*

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Abstract

This technical guide details the experimental conditions for the separation and quantification of **5-Iodoisophthalic acid** (5-IIPA) using Reversed-Phase HPLC (RP-HPLC). 5-IIPA is a critical intermediate in the synthesis of X-ray contrast media and a ligand for Metal-Organic Frameworks (MOFs). Due to its amphiphilic nature—possessing both polar carboxylic acid groups and a lipophilic iodine substituent—chromatographic behavior is highly pH-dependent. This protocol utilizes a low-pH mobile phase strategy to suppress ionization, ensuring robust retention and peak symmetry on C18 stationary phases.

Introduction & Chemical Context

5-Iodoisophthalic acid (CAS: 51839-16-8) is an aromatic dicarboxylic acid.[1][2][3] To develop a robust method, one must understand its physicochemical properties:

- Acidity (pKa): The compound possesses two carboxylic acid groups with pKa values predicted around 3.2 – 3.5.

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- Hydrophobicity: The iodine atom at the 5-position significantly increases lipophilicity compared to unsubstituted isophthalic acid.
- Solubility: Poor in pure water; soluble in alcohols (methanol, ethanol) and dipolar aprotic solvents (DMSO, DMF).

Analytical Challenge: If the mobile phase pH is near the pKa, the analyte exists in a dynamic equilibrium between neutral and ionized forms, leading to peak splitting or severe tailing. Therefore, pH control is the single most critical experimental variable.

Experimental Protocol

Instrumentation & Reagents

- HPLC System: Agilent 1260/1290 Infinity II or Waters Alliance/Acquity UPLC (or equivalent) equipped with a Binary Pump and Diode Array Detector (DAD/PDA).
- Reagents:
  - Acetonitrile (HPLC Grade).[1]
  - Water (Milli-Q, 18.2 MΩ·cm).
  - Phosphoric Acid (85%, HPLC Grade) or Formic Acid (for MS compatibility).
  - **5-Iodoisophthalic Acid** Reference Standard (>98% purity).

Chromatographic Conditions

The following conditions are optimized for stability and peak shape.

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Parameter	Condition	Rationale
Column	C18 (e.g., Zorbax Eclipse Plus C18), 4.6 x 150 mm, 3.5 µm or 5 µm	C18 provides strong hydrophobic interaction with the iodine moiety. "End-capped" columns are preferred to reduce silanol interactions.
Mobile Phase A	0.1% Phosphoric Acid in Water (pH ~2.2)	Critical: Low pH (< 2.5) suppresses ionization of carboxyl groups ( ), keeping the analyte neutral for consistent retention.
Mobile Phase B	Acetonitrile (100%)	Stronger elution strength than methanol; lower viscosity reduces backpressure.
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns; adjust for column diameter (e.g., 0.3 mL/min for 2.1 mm ID).
Column Temp	30°C	Controls viscosity and mass transfer kinetics; ensures retention time reproducibility.
Injection Vol	5 - 10 µL	Keep volume low to prevent solvent effects (peak broadening) if sample solvent is strong (e.g., pure MeOH).
Detection	UV @ 228 nm (Primary), 254 nm (Secondary)	228 nm aligns with the absorption maximum of the iodinated aromatic ring; 254 nm is specific for the benzene ring.

Gradient Program

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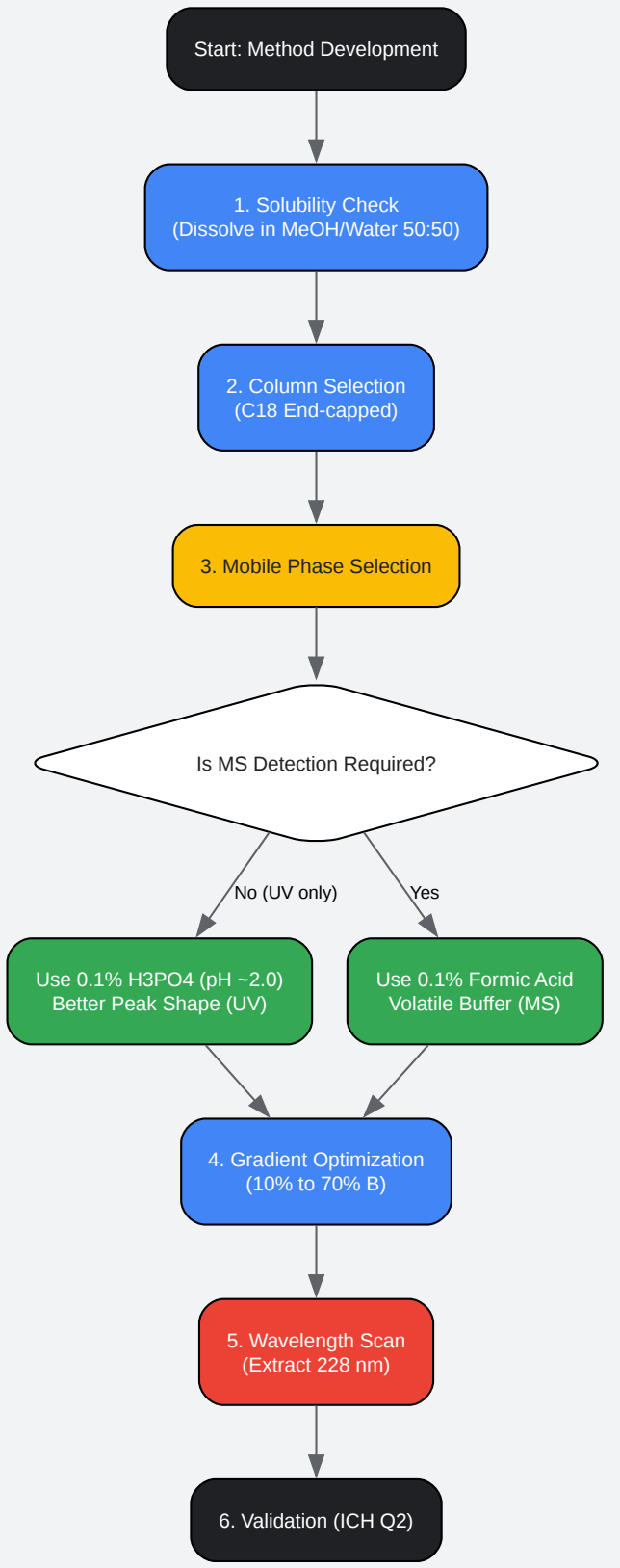
A gradient is recommended to elute the hydrophobic 5-IIPA while clearing more polar impurities (like isophthalic acid) early and washing lipophilic contaminants late.

Time (min)	% Mobile Phase A (0.1% H3PO4)	% Mobile Phase B (MeCN)	Event
0.00	90	10	Initial equilibration
2.00	90	10	Isocratic hold for polar impurities
12.00	30	70	Linear gradient elution
14.00	5	95	Column wash (remove organics)
16.00	5	95	Hold wash
16.10	90	10	Return to initial conditions
20.00	90	10	Re-equilibration (Critical)

Method Development Workflow

The following diagram illustrates the logical flow for optimizing this specific separation, highlighting the decision nodes for pH and solvent selection.

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Caption: Logical workflow for optimizing **5-Iodoisophthalic acid** analysis, emphasizing the buffer choice based on detection mode.

Sample Preparation Protocol

Self-Validating Step: The sample solvent must match the initial mobile phase strength as closely as possible to prevent "solvent shock" (peak distortion).

- Stock Solution (1 mg/mL): Weigh 10 mg of **5-Iodoisophthalic acid** into a 10 mL volumetric flask. Dissolve in 5 mL of Methanol (MeOH). Sonicate for 5 minutes until fully dissolved. Dilute to volume with Water.
- Working Standard (50 µg/mL): Transfer 50 µL of Stock Solution into a 1.5 mL HPLC vial. Add 950 µL of Mobile Phase A (0.1% H3PO4). Vortex mix.
  - Note: If precipitation occurs upon adding acid, use 50:50 Water:MeOH as the diluent, but ensure injection volume is ≤ 5 µL.
- Filtration: Filter through a 0.22 µm PTFE or Nylon syringe filter before injection.

System Suitability & Troubleshooting

Acceptance Criteria

Before running unknown samples, the system must pass these criteria using the Working Standard:

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Parameter	Acceptance Limit	Troubleshooting Failure
Retention Time (RT)	± 2.0% RSD	Check pump flow stability and column temperature.
Peak Area	± 2.0% RSD	Check injector precision and autosampler needle depth.
Tailing Factor (T)	T ≤ 1.5	pH is likely too high. Freshly prepare Mobile Phase A with accurate pH measurement.
Theoretical Plates (N)	> 5000	Column aging or void volume issues. Replace column.

Common Issues

- Peak Tailing: The carboxylic acid groups interact with residual silanols on the silica support.
  - Fix: Ensure pH < 2.5. If using an older column, switch to a "Base Deactivated" (BDS) or high-coverage C18 column.
- Carryover: Iodine enhances lipophilicity, potentially causing adsorption to the injector rotor seal.
  - Fix: Use a needle wash solution of 50:50 Acetonitrile:Water (or 100% MeOH).

References

- SIELC Technologies. (2018). Separation of **5-Iodoisophthalic acid** on Newcrom R1 HPLC column. Retrieved from [Link]
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